

3-Bromophenyl isothiocyanate IUPAC name

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Compound of Interest

Compound Name: 3-Bromophenyl isothiocyanate

Cat. No.: B1330399

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An In-depth Technical Guide to 1-bromo-3-isothiocyanatobenzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 1-bromo-3-isothiocyanatobenzene, a versatile chemical reagent with significant applications in synthetic chemistry and drug discovery. The document elucidates its fundamental chemical properties, core reactivity, synthesis protocols, and its strategic use as a covalent modifier of biomolecules. By integrating established chemical principles with practical, field-proven insights, this guide serves as an essential resource for researchers leveraging this compound in the design of novel therapeutics and chemical probes.

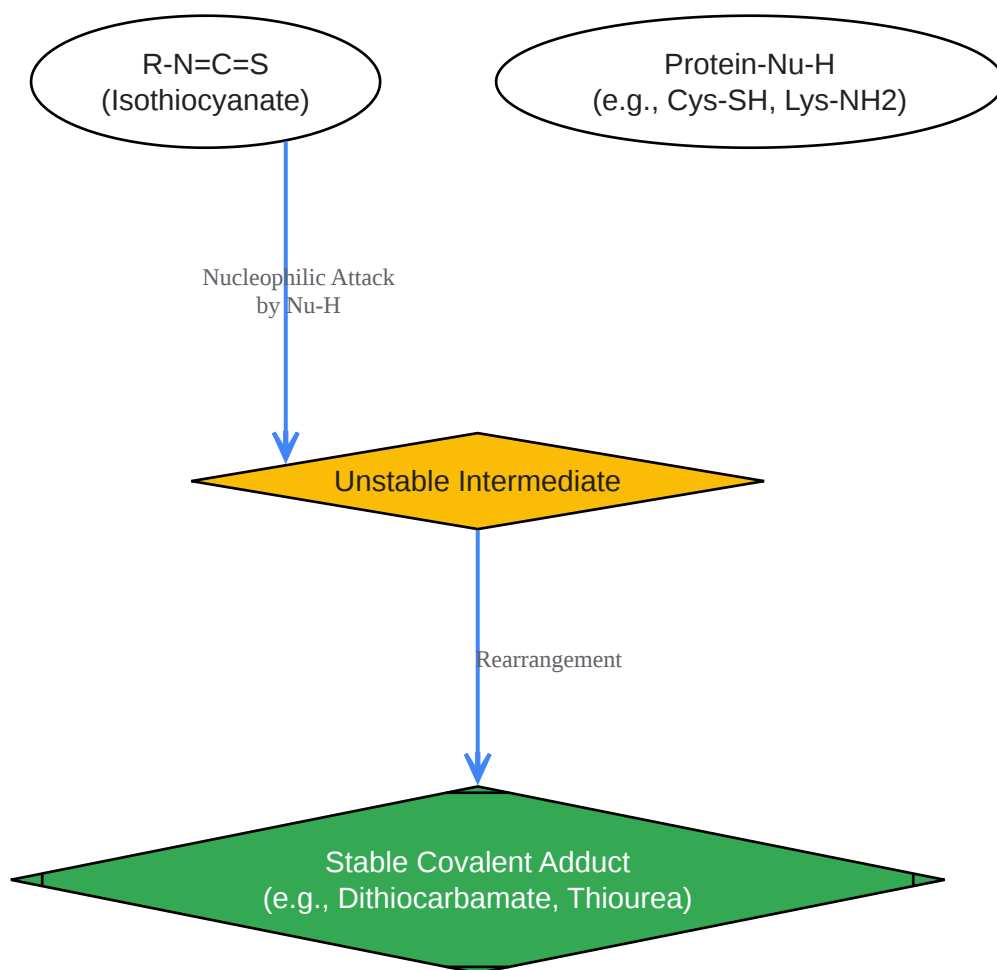
Core Chemical Identity and Properties

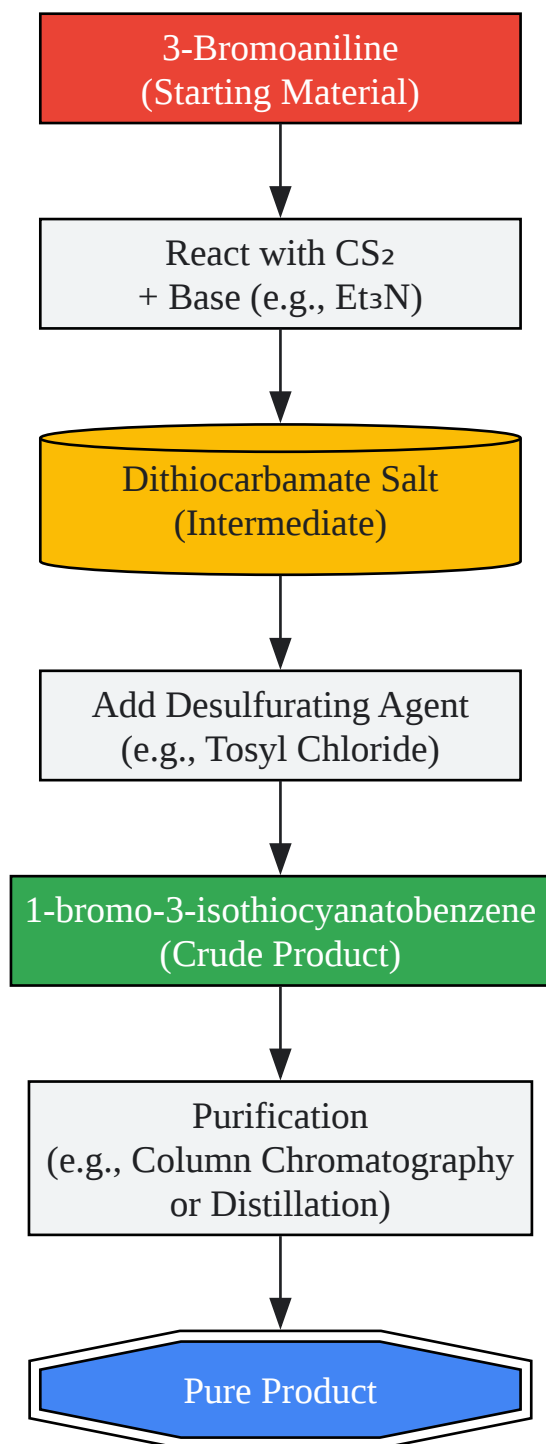
The foundation of effective application is a thorough understanding of the reagent's basic chemical and physical characteristics.

Nomenclature and Structure

The compound commonly referred to as **3-Bromophenyl isothiocyanate** is systematically named under IUPAC nomenclature as 1-bromo-3-isothiocyanatobenzene.^{[1][2]} Its identity is further confirmed by its CAS Registry Number, 2131-59-1.^{[1][3]}

The molecular structure consists of a benzene ring substituted with a bromine atom and an isothiocyanate group (-N=C=S) at the meta positions (1 and 3, respectively). This arrangement dictates its reactivity and steric profile.





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References

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